

An In-depth Technical Guide to Chlorodiisobutyloctadecylsilane: Physical and Chemical Properties

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **chlorodiisobutyloctadecylsilane**. The information is curated for researchers, scientists, and professionals in drug development who utilize silane coupling agents for surface modification, drug delivery systems, and other advanced applications.

Core Physical and Chemical Data

Chlorodiisobutyloctadecylsilane is a versatile organosilane compound recognized for its ability to form stable, hydrophobic surfaces. Its utility stems from the dual reactivity of its molecular structure: a hydrolyzable chloro group that reacts with inorganic substrates and bulky, non-polar side chains that impart hydrophobicity.

Identification and Molecular Characteristics



Property	Value	Reference
CAS Number	162578-86-1	[1][2][3][4]
Molecular Formula	C26H55CISi	[2][3]
Molecular Weight	431.25 g/mol	[2][3][4][5]
Linear Formula	CH3(CH2)17Si[CH2CH(CH3)2]2 CI	[1][4][5]
SMILES String	CCCCCCCCCCCCCCCCCCCCCCCCCCCCCCCCCCCCCC	[1][5]
InChI Key	LAMXXRLSKVGVCO- UHFFFAOYSA-N	[1][5]

Physical Properties

The physical characteristics of **chlorodiisobutyloctadecylsilane** are summarized in the table below. These properties are crucial for handling, storage, and application of the compound.

Property	Value	Conditions	Reference
Appearance	Colorless liquid	Ambient	[2]
Boiling Point	140 - 170 °C	0.05 mmHg	[1][2][5]
Density	0.86 g/mL	at 25 °C	[1][2][5]
Refractive Index	n20/D 1.459	at 20 °C	[1][2][5]
Flash Point	113 °C (235.4 °F)	Closed cup	[1][5]

Chemical and Safety Properties

The chemical behavior and associated safety information are critical for the proper and safe handling of **chlorodiisobutyloctadecylsilane**.



Property	Description	Reference
Reactivity	Reacts with water and other protic solvents. The Si-Cl bond is susceptible to hydrolysis, forming silanols which can then condense. It readily reacts with hydroxyl groups on surfaces like glass, silica, and metal oxides to form stable siloxane bonds.	
Stability	Stable under anhydrous conditions. Moisture sensitive.	
Hazard Classifications	Skin Corrosion/Irritation Category 1B, Serious Eye Damage/Eye Irritation Category 1	[1][5]
Signal Word	Danger	[1][5]
Hazard Statements	H314: Causes severe skin burns and eye damage.	[1][5]
Storage	Store in a cool, dry, well- ventilated area away from incompatible substances, particularly moisture.	[2]

Experimental Protocols

Detailed experimental protocols for the determination of the key physical properties of **chlorodiisobutyloctadecylsilane** are provided below. These are generalized standard methods applicable to liquid organosilicon compounds.

Determination of Boiling Point (Micro Method)

Principle: The Siwoloboff method is a micro-scale technique for determining the boiling point of a liquid by observing the temperature at which a fine stream of bubbles ceases to emerge from



a capillary tube and the liquid is drawn back into it.

Apparatus:

- Thiele tube or other suitable heating bath (e.g., oil bath)
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment

Procedure:

- A small amount of chlorodiisobutyloctadecylsilane (approximately 0.5 mL) is placed into the small test tube.
- The capillary tube, with its sealed end up, is placed into the test tube containing the sample.
- The test tube is attached to the thermometer.
- The assembly is placed in the Thiele tube containing a heating medium (e.g., mineral oil).
- The apparatus is heated gently. A stream of bubbles will emerge from the open end of the capillary tube.
- The heating is discontinued, and the bath is allowed to cool slowly.
- The temperature at which the bubbling stops and the liquid is drawn into the capillary tube is recorded as the boiling point.

Determination of Density

Principle: The density of a liquid can be determined by measuring the mass of a known volume of the liquid. A pycnometer, a flask with a precise volume, is commonly used for this purpose.

Apparatus:



- Pycnometer (specific gravity bottle)
- Analytical balance
- Constant temperature water bath

Procedure:

- The empty pycnometer is thoroughly cleaned, dried, and its mass is accurately determined.
- The pycnometer is filled with chlorodiisobutyloctadecylsilane, ensuring no air bubbles are trapped.
- The filled pycnometer is placed in a constant temperature bath (e.g., 25 °C) until it reaches thermal equilibrium.
- The volume is adjusted precisely to the calibration mark of the pycnometer.
- The exterior of the pycnometer is carefully dried, and its mass is determined.
- The density is calculated by dividing the mass of the liquid by the calibrated volume of the pycnometer.

Determination of Refractive Index

Principle: The refractive index of a liquid is measured using a refractometer, which determines the angle at which light is bent as it passes from a prism of known refractive index into the sample.

Apparatus:

- Abbe refractometer
- Constant temperature water bath connected to the refractometer prisms
- Dropper

Procedure:

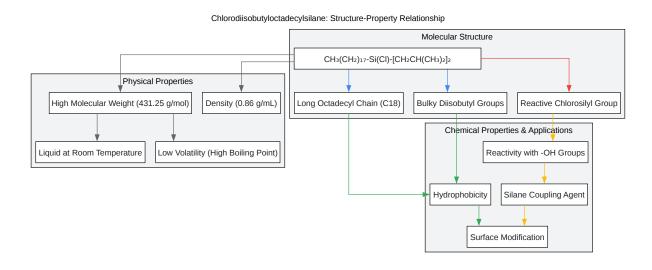


- The prisms of the Abbe refractometer are cleaned and dried.
- A few drops of chlorodiisobutyloctadecylsilane are placed on the surface of the lower prism.
- The prisms are closed and clamped.
- The refractometer is adjusted to bring the dividing line between the light and dark fields into the crosshairs of the eyepiece.
- The refractive index is read directly from the instrument's scale. The temperature should be maintained at a constant value (e.g., 20 °C) by the circulating water bath.

Visualizations Logical Relationship of Properties

The following diagram illustrates the relationship between the molecular structure of **chlorodiisobutyloctadecylsilane** and its resulting physical and chemical properties.





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Caption: Structure-Property relationship of **Chlorodiisobutyloctadecylsilane**.

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